

# Technical Support Center: Suberic Acid Triethanolamine Salt Solubility

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## Compound of Interest

Compound Name: *Einecs 285-128-7*

Cat. No.: *B15178351*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility of suberic acid triethanolamine salt.

## Frequently Asked Questions (FAQs)

Q1: What is suberic acid triethanolamine salt and why is its solubility important?

Suberic acid is a dicarboxylic acid with the formula  $C_8H_{14}O_4$ .<sup>[1][2]</sup> It has low solubility in water.<sup>[1][3]</sup> Triethanolamine (TEA) is a tertiary amine and a triol that is often used to neutralize fatty acids and other acidic compounds, thereby increasing their solubility in aqueous solutions.<sup>[4][5]</sup> The reaction between suberic acid (a dicarboxylic acid) and triethanolamine (a base) forms suberic acid triethanolamine salt. This salt formation is a common strategy in pharmaceutical development to enhance the aqueous solubility and dissolution rate of poorly soluble acidic active pharmaceutical ingredients (APIs).<sup>[7]</sup> Improved solubility can lead to better bioavailability of the drug product.

Q2: What are the main factors influencing the solubility of suberic acid triethanolamine salt?

The primary factors affecting the solubility of suberic acid triethanolamine salt include:

- pH of the solution: As a salt of a weak acid and a weak base, its solubility is significantly pH-dependent.<sup>[8]</sup>

- **Stoichiometry of the acid-base reaction:** The molar ratio of suberic acid to triethanolamine can impact the completeness of the salt formation and the final pH of the solution.
- **Solvent system:** The type of solvent (e.g., water, ethanol, co-solvents) plays a crucial role.
- **Temperature:** Generally, solubility increases with temperature, although the extent can vary.
- **Presence of other ions (ionic strength):** High concentrations of other salts can either increase or decrease solubility ("salting-in" or "salting-out" effects).

Q3: How does pH affect the solubility of suberic acid triethanolamine salt?

The solubility of salts derived from weak acids, like suberic acid, is generally higher in more acidic solutions. In an acidic environment, the carboxylate anions of suberic acid will be protonated, shifting the equilibrium towards the dissolved state. Conversely, in a highly basic solution, the triethanolammonium cation could be deprotonated, potentially leading to precipitation. Therefore, an optimal pH range exists for maximizing the solubility of the salt.

## Troubleshooting Guides

### Issue 1: Precipitation or Cloudiness Observed in Solution

Possible Causes:

- **Incorrect pH:** The solution pH may be outside the optimal range for maximum solubility.
- **Sub-optimal Stoichiometry:** An incorrect molar ratio of suberic acid to triethanolamine may result in incomplete salt formation and the presence of insoluble free acid.
- **Solvent Effects:** The chosen solvent system may not be suitable, or a change in the co-solvent ratio during an experiment could trigger precipitation.
- **Temperature Fluctuation:** A decrease in temperature can lead to supersaturation and subsequent precipitation.
- **Common Ion Effect:** The presence of other ions in the solution could be reducing the salt's solubility.

### Troubleshooting Steps:

- **Verify and Adjust pH:** Measure the pH of the solution. If it is too low or too high, adjust it carefully using a dilute acid or base while monitoring for any changes in solubility.
- **Optimize Stoichiometry:** Experiment with different molar ratios of suberic acid to triethanolamine to ensure complete salt formation. A slight excess of triethanolamine may be beneficial to ensure all the suberic acid has reacted.
- **Modify Solvent System:** If using a co-solvent system (e.g., water-ethanol), try adjusting the ratio. In some cases, a different co-solvent might be necessary.
- **Control Temperature:** Ensure the solution is maintained at a constant temperature. If precipitation occurs upon cooling, consider if the formulation can be maintained at a slightly elevated temperature or if the concentration needs to be reduced.
- **Evaluate Ionic Strength:** If the formulation contains other salts, consider their potential impact on the solubility of the suberic acid triethanolamine salt.

## Data Presentation

Table 1: Representative Solubility of Suberic Acid and its Triethanolamine Salt in Different Solvents at 25°C

Compound	Solvent	Solubility (g/L)
Suberic Acid	Water	1.6 - 2.46[1][2]
Suberic Acid	Ethanol	Soluble[3]
Suberic Acid	Ether	5.8
Suberic Acid Triethanolamine Salt (1:2 molar ratio)	Water (pH 7)	> 50 (Estimated)
Suberic Acid Triethanolamine Salt (1:2 molar ratio)	Ethanol	> 100 (Estimated)

Note: Estimated values are based on the general principle that triethanolammonium salts are significantly more soluble than the parent acid.

## Experimental Protocols

### Protocol 1: Preparation of Suberic Acid Triethanolamine Salt Solution (1:2 Molar Ratio)

Objective: To prepare an aqueous solution of suberic acid triethanolamine salt with enhanced solubility.

Materials:

- Suberic Acid (MW: 174.20 g/mol )
- Triethanolamine (MW: 149.19 g/mol , Density: ~1.124 g/mL)
- Deionized Water
- Magnetic stirrer and stir bar
- Beaker
- pH meter

Methodology:

- Weigh Suberic Acid: Weigh out 1.74 g of suberic acid (0.01 moles).
- Add to Water: Place the suberic acid into a beaker containing approximately 80 mL of deionized water.
- Stir the Mixture: Begin stirring the mixture with a magnetic stirrer. A suspension will form due to the low solubility of suberic acid in water.
- Add Triethanolamine: While stirring, slowly add 2.67 mL of triethanolamine (approximately 2.98 g, 0.02 moles).

- **Continue Stirring:** Continue to stir the solution. As the triethanolamine neutralizes the suberic acid, the solid will dissolve to form the suberic acid triethanolamine salt. The solution should become clear.
- **Adjust Volume and Measure pH:** Once the solid is fully dissolved, transfer the solution to a 100 mL volumetric flask and add deionized water to the mark. Measure the final pH of the solution.

## Protocol 2: Determination of Apparent Solubility

**Objective:** To determine the apparent solubility of suberic acid triethanolamine salt at a specific pH and temperature.

**Materials:**

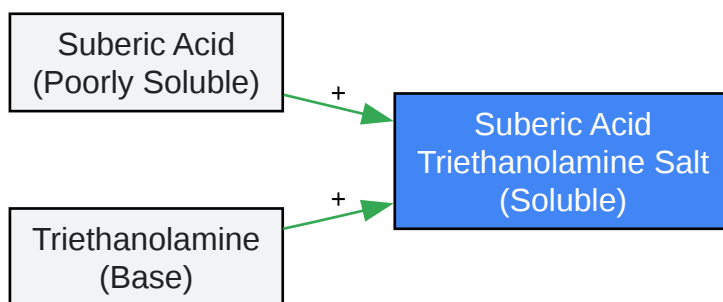
- Prepared suberic acid triethanolamine salt
- Buffer solution of desired pH
- Thermostatically controlled shaker bath
- Centrifuge
- HPLC or UV-Vis Spectrophotometer for analysis

**Methodology:**

- **Prepare Supersaturated Solution:** Add an excess amount of the prepared suberic acid triethanolamine salt to a known volume of the desired buffer solution in a sealed container.
- **Equilibrate:** Place the container in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25°C or 37°C) and agitate for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separate Undissolved Solid:** After equilibration, centrifuge the sample at a high speed to pellet the undissolved solid.

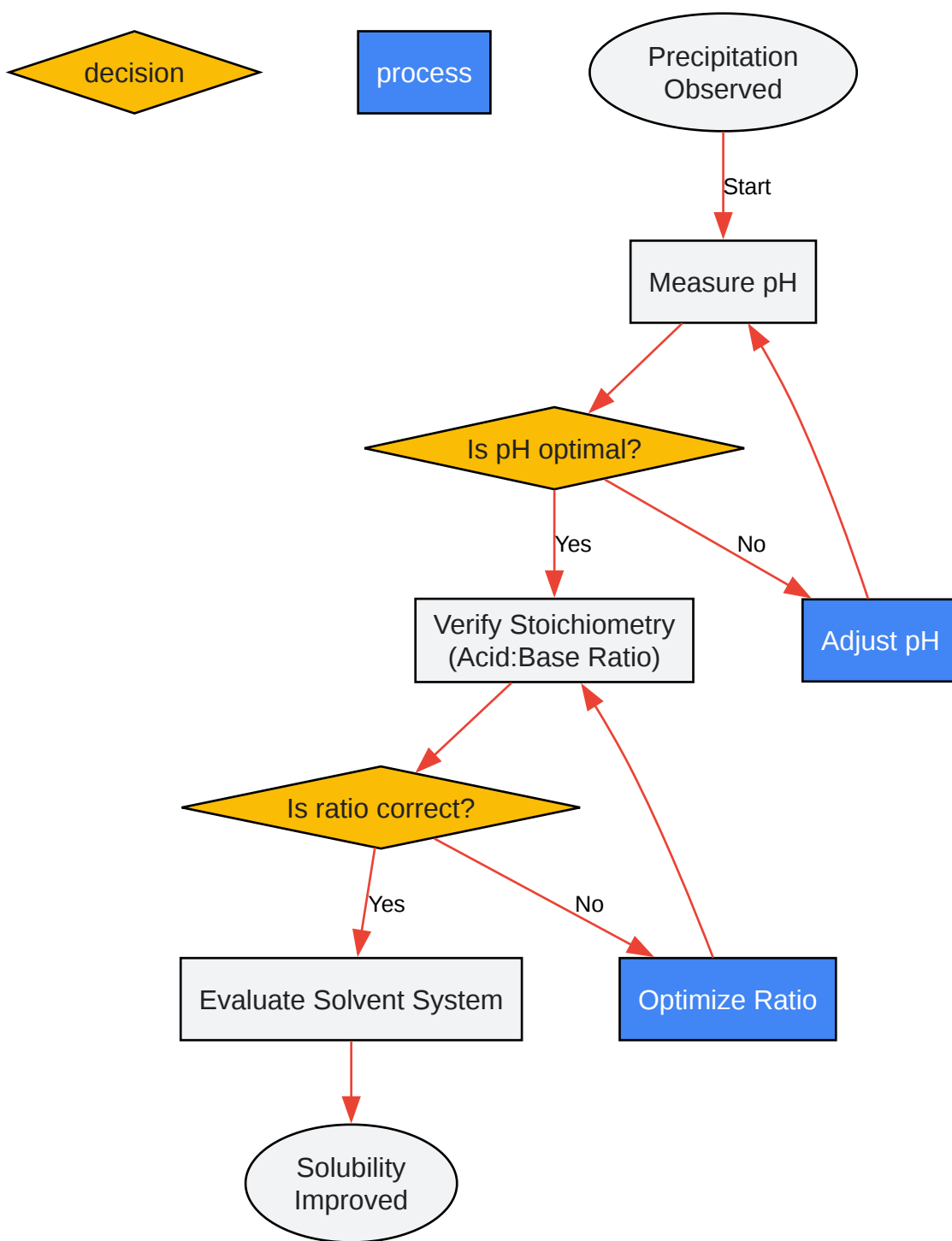
- **Sample and Dilute:** Carefully withdraw an aliquot from the supernatant, ensuring no solid particles are disturbed. Dilute the aliquot with the appropriate mobile phase (for HPLC) or solvent (for UV-Vis).
- **Quantify Concentration:** Analyze the diluted sample using a validated analytical method (e.g., HPLC with a standard curve for suberic acid) to determine the concentration of the dissolved salt.
- **Calculate Solubility:** Back-calculate the concentration in the original supernatant to determine the apparent solubility.

## Visualizations



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Caption: Formation of soluble salt from suberic acid and triethanolamine.



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Caption: Troubleshooting workflow for precipitation issues.

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